Application Note: Ring-Opening Polymerization of 1,4-Dioxacyclopentadecan-5-one

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Compound of Interest	
Compound Name:	*1,4-Dioxacyclopentadecan-5-one*
CAS No.:	*1898-97-1*
Cat. No.:	*B3034561*

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Part 1: Executive Summary & Strategic Rationale

The polymerization of **1,4-Dioxacyclopentadecan-5-one** (hereafter referred to as 15-Crown-Lactone or 15-CL-Ether) yields a high-molecular-weight poly(ether-ester). Unlike standard polyesters (e.g., PCL, PLA), the incorporation of an ether linkage within the macrolactone ring significantly alters the polymer's hydrodynamic volume and hydrolytic stability.

Why This Monomer?

- Tunable Degradation: The ether oxygen at the 1-position (relative to the 5-one ester) disrupts the crystalline packing typical of polyethylene-like polyesters (e.g., polypentadecalactone), lowering the melting point (

) and increasing hydrolytic susceptibility.

- Biocompatibility: The degradation products are hydroxy-ether acids, which are generally less acidic locally than pure hydroxy acids (like lactic acid), reducing inflammatory responses in implant sites.

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- Entropy-Driven Polymerization: As a macrolactone, the ROP is driven primarily by enthalpy (

  ), but the ring strain is low. Successful polymerization relies heavily on entropy control (high concentration/bulk) to prevent back-biting cyclization.

Part 2: Material Science & Mechanism[1]

Structural Analysis

The monomer is a 15-membered ring.

- Positions 1, 4: Oxygen atoms (Ether at 1, Ester-oxygen at 4).
- Position 5: Carbonyl carbon.
- Backbone: A decamethylene chain (

  to

) and an ethylene bridge (

).

This structure dictates that the resulting polymer, Poly(15-CL-Ether), possesses a repeating unit of: -[O-CH2-CH2-O-CO-(CH2)10]-

Reaction Pathways

We present two distinct protocols:

- Enzymatic ROP (e-ROP): Uses Candida antarctica Lipase B (CALB).[1] Best for biomedical grades requiring metal-free synthesis.
- Coordination-Insertion ROP: Uses Tin(II) Octoate (

). Best for high molecular weight (

) and industrial scalability.

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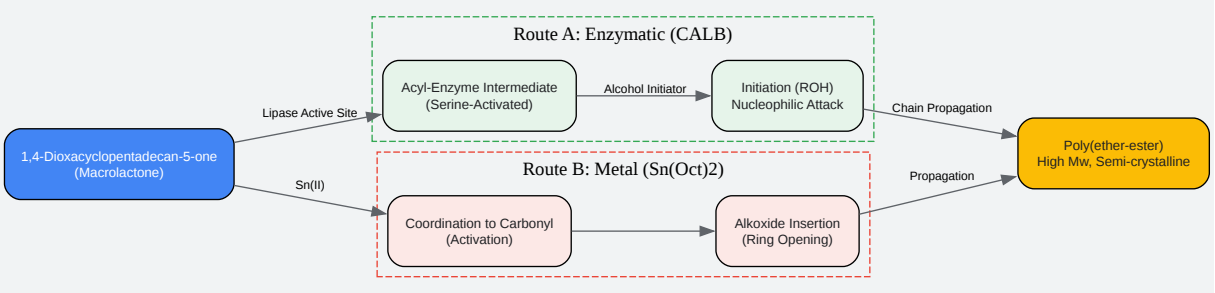

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Figure 1: Mechanistic pathways for the Ring-Opening Polymerization of **1,4-Dioxacyclopentadecan-5-one**.

Part 3: Experimental Protocols

Protocol A: Enzymatic ROP (Metal-Free)

Target: Biomedical applications, Drug Delivery Systems. Advantages: Mild conditions, no toxic metal residues, high selectivity.

Materials

- Monomer: **1,4-Dioxacyclopentadecan-5-one** (Dried over

  , distilled).

- Catalyst: Novozym 435 (Immobilized Candida antarctica Lipase B). Crucial: Must be dried under vacuum (0.1 mmHg) at 25°C for 24h before use.

- Initiator: Benzyl Alcohol (for end-capping analysis) or PEG-OH (for block copolymers).

- Solvent: Toluene (Anhydrous). Note: Bulk polymerization is preferred if

  of monomer < 70°C.

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Step-by-Step Procedure

- Preparation: In a glovebox or dry environment, weigh 1.0 g (approx 4.4 mmol) of monomer into a silanized glass vial.
- Catalyst Addition: Add Novozym 435 (10-20 wt% relative to monomer). The high loading is necessary due to the heterogeneous nature of the immobilized enzyme.
- Initiation: Add Benzyl Alcohol (10 µL). Note: The Monomer/Initiator ratio determines theoretical

  .
- Reaction: Add 2.0 mL anhydrous Toluene (or perform in bulk at 70°C). Seal with a crimp cap containing a PTFE septum.
- Incubation: Place in a temperature-controlled shaker at 70°C for 24-48 hours. Agitation is critical to maintain catalyst dispersion.
- Termination: Dissolve the reaction mixture in Chloroform (

). Filter off the immobilized enzyme.
- Purification: Precipitate the filtrate into cold Methanol (

) at -20°C. Collect the white fibrous solid.

Self-Validating Check:

- Yield: Should be >80%. If <50%, water content was likely too high (enzyme hydrolysis dominates over polymerization).
- GPC: Dispersity (Đ) should be 1.5 - 2.0. If Đ > 2.5, transesterification (back-biting) occurred; reduce reaction time.

Protocol B: Organometallic ROP (High Molecular Weight)

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Target: Structural implants, fibers, high-strength scaffolds. Advantages: Faster kinetics, higher attainable

(>100 kDa).

Materials

- Catalyst: Tin(II) 2-ethylhexanoate (

). Use as a 0.1 M solution in dry toluene.
- Co-Initiator: 1-Dodecanol (controls MW).
- Environment: Argon atmosphere (Schlenk line).

Step-by-Step Procedure

- Drying: The monomer must be azeotropically dried with toluene prior to polymerization to remove trace water.
- Charging: In a flame-dried Schlenk tube, add 2.0 g of monomer.
- Catalyst Injection: Add

  solution. Target ratio: Monomer/Sn = 1000:1 to 5000:1.
- Initiator: Add 1-Dodecanol to achieve target

  (e.g., for 50 kDa, ratio ~220:1).
- Polymerization:
  - Evacuate solvent (toluene) under vacuum if added with catalyst.
  - Immerse tube in an oil bath at 120°C - 130°C.
  - Stir mechanism: Magnetic stirring will fail as viscosity rises. Use an overhead mechanical stirrer or allow to proceed statically once viscosity spikes.
  - Time: 6 - 12 hours.

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- Quenching: Dissolve the solid polymer melt in Dichloromethane (

) containing a few drops of dilute HCl (to protonate/deactivate Sn).

- Purification: Precipitate into cold Methanol/Hexane (10:1 mix). The hexane helps remove unreacted macrolactones which are soluble in pure methanol.

Part 4: Characterization & Data Interpretation[3]

Expected Properties Table

The following table contrasts Poly(15-CL-Ether) with standard analogs.

Property	Poly(1,4-dioxacyclopentadecan-5-one)	Poly(pentadecalactone) (PPDL)	Poly(p-dioxanone) (PPDO)
Ring Size	15-membered	15-membered	6-membered
Linkages	Ether + Ester	Ester	Ether + Ester
Melting Point ( )	~85 - 90°C (Predicted)*	97°C	105°C
Glass Transition ( )	~ -35°C	-27°C	-10°C
Hydrophilicity	Moderate	Low (Hydrophobic)	High
Degradation Time	12 - 24 Months	> 3 Years	6 Months

*Note: The ether linkage introduces flexibility, lowering

relative to the pure hydrocarbon chain of PPDL.

Critical Quality Attributes (CQA)

- NMR Verification:
  - NMR (

): Look for the triplet at

~4.1-4.2 ppm (

) and the triplet at

~3.6-3.7 ppm (

).

- Validation: The integration ratio of the ester-adjacent methylene to the ether-adjacent methylenes must be 1:1. Any deviation implies side reactions or impurities.

- Thermal Analysis (DSC):
  - Run a heat-cool-heat cycle (-80°C to 150°C).
  - First scan removes thermal history. Analyze

    and

    from the second scan.
  - Alert: If a secondary melting peak appears significantly lower than the main peak, it indicates the formation of cyclic oligomers (common in macrolactone ROP).

Part 5: Troubleshooting & Optimization

The "Back-Biting" Phenomenon

Macrolactones are prone to intramolecular transesterification, especially at high conversions or high temperatures, leading to cyclic oligomers rather than linear polymers.

Workflow for Optimization:

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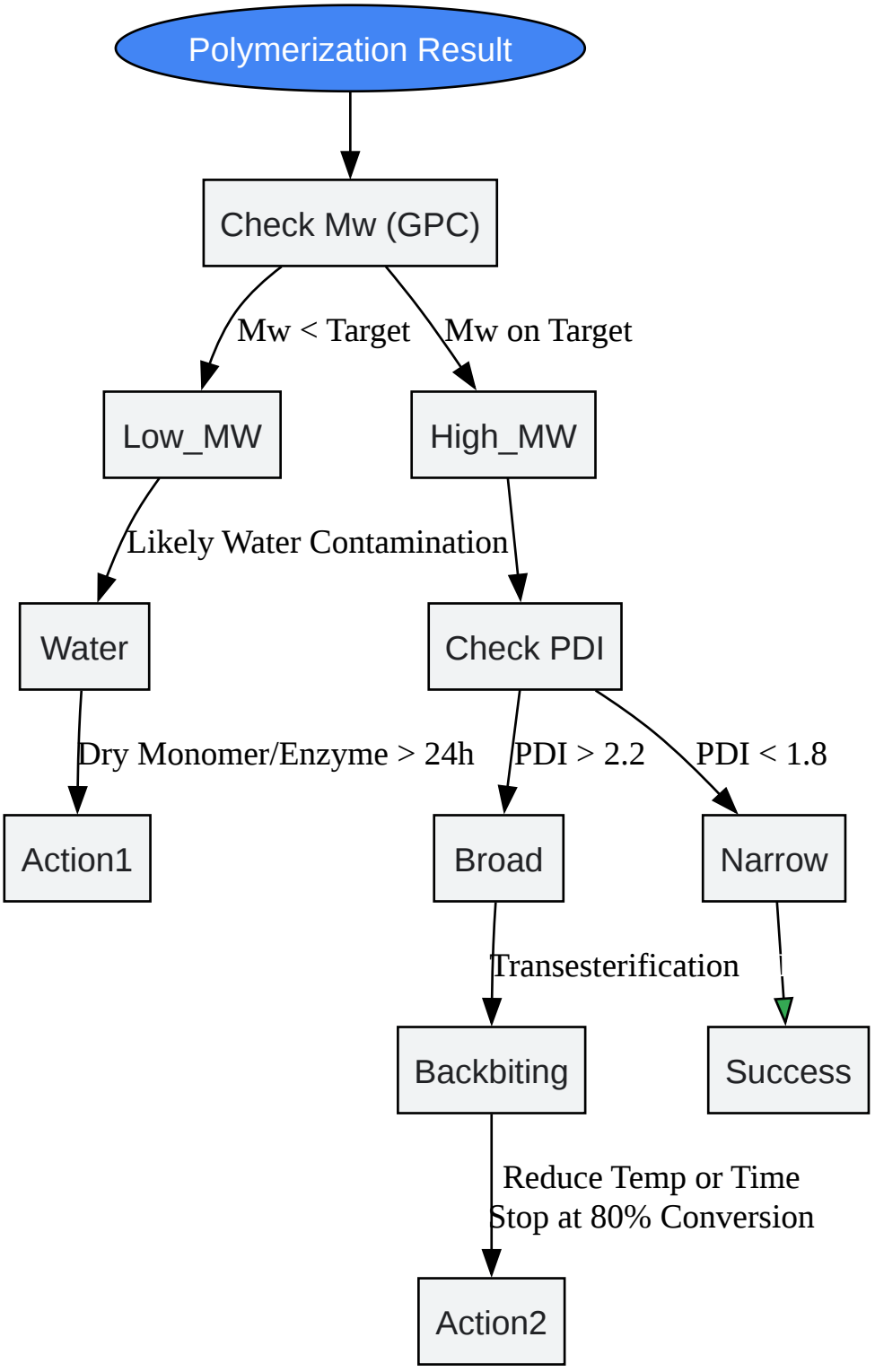

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Figure 2: Troubleshooting logic flow for optimizing molecular weight and dispersity.

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Specific Tips for 1,4-Dioxacyclopentadecan-5-one

- Viscosity Management: The polymer melt is highly viscous. If using magnetic stirring, the stir bar will seize. This is a good sign (high Mw). Do not increase temperature to lower viscosity, as this promotes degradation.
- Enzyme Recycling: In Protocol A, the Novozym 435 can be washed with THF and reused up to 5 times, though activity drops by ~10% per cycle.

References

- Kobayashi, S. (2010). Lipase-catalyzed polyester synthesis: a green polymer chemistry. Proceedings of the Japan Academy, Series B. Link
- Albertsson, A. C., & Varma, I. K. (2003). Recent developments in ring opening polymerization of lactones for biomedical applications.[2][3] Biomacromolecules.[4][5] Link
- Gross, R. A., et al. (2001). Enzyme-Catalyzed Polymerization of Macrolactones to Polyesters.[4][6] Macromolecules.[7][1][4][5][8] Link
- Stridsberg, K. M., Ryner, M., & Albertsson, A. C. (2002). Controlled Ring-Opening Polymerization: Polymers with designed macromolecular architecture. Advances in Polymer Science. Link
- Kumar, A., et al. (2000). Lipase catalyzed transesterification: synthesis of polyesters. Chemical Reviews.[7] Link

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Sources

- 1. Synthesis, Properties and Applications of Biodegradable Polymers Derived from Diols and Dicarboxylic Acids: From Polyesters to Poly(ester amide)s - PMC [pmc.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
- 3. Enzymatic ring-opening polymerization (ROP) of lactides and lactone in ionic liquids and organic solvents: digging the controlling factors - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 4. longdom.org [longdom.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Understanding the ring-opening polymerisation of dioxolanones - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 8. osti.gov [osti.gov]

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